

# Proper Disposal of ACH-000143: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: ACH-000143

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Providing essential safety and logistical information, this document outlines the proper disposal procedures for the novel melatonin receptor agonist, **ACH-000143**. As a new chemical entity, specific disposal guidelines from a manufacturer's Safety Data Sheet (SDS) are not readily available. Therefore, this guidance is based on established best practices for the management of hazardous chemical waste in a research environment.

Researchers, scientists, and drug development professionals must handle the disposal of novel compounds with the utmost care to ensure personal safety and environmental protection. The following procedures provide a clear, step-by-step approach to managing **ACH-000143** waste, emphasizing the critical role of institutional Environmental Health and Safety (EHS) departments.

## Immediate Safety and Handling Precautions

Before beginning any work with **ACH-000143**, it is crucial to establish a designated area for its use and to have a clear understanding of the necessary personal protective equipment (PPE). Given the absence of a specific SDS, **ACH-000143** should be treated as a potentially hazardous substance.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	A laboratory coat should be worn at all times.

All handling of **ACH-000143**, including weighing and solution preparation, should be conducted in a certified chemical fume hood to minimize inhalation exposure.

## Step-by-Step Disposal Protocol for ACH-000143

The following protocol outlines the necessary steps for the safe collection, storage, and disposal of ACH-000142 waste.

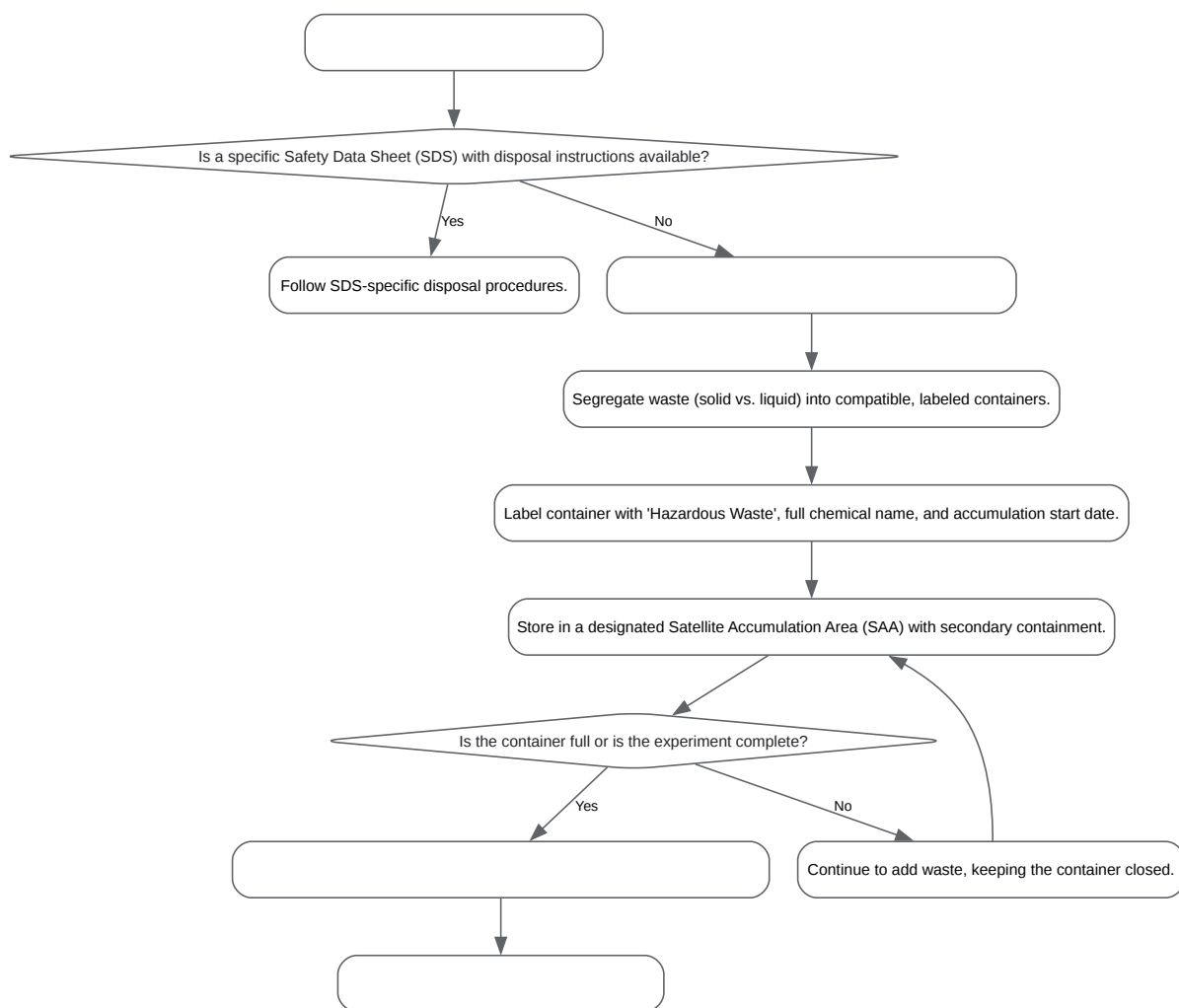
- Waste Identification and Segregation:
  - All materials contaminated with **ACH-000143**, including unused solutions, contaminated labware (e.g., pipette tips, vials, and weighing paper), and used PPE, must be considered hazardous waste.
  - This waste should be segregated from other laboratory waste streams to prevent accidental mixing of incompatible chemicals.
- Use of Appropriate Waste Containers:
  - Solid and liquid waste must be collected in separate, clearly labeled, and chemically compatible containers.
  - Containers should be in good condition, with secure, leak-proof lids.<sup>[1][2]</sup> It is best practice to use containers provided by your institution's EHS department.
- Proper Labeling of Waste Containers:
  - Immediately label the waste container with the words "Hazardous Waste."<sup>[1][3][4]</sup>

- The label must include the full chemical name: "**ACH-000143**." Avoid using abbreviations or chemical formulas.
- Indicate the major components and their approximate percentages if it is a mixed waste stream (e.g., **ACH-000143** in DMSO).
- Include the accumulation start date (the date the first drop of waste was added to the container) and the name of the principal investigator.[5]
- Storage in a Satellite Accumulation Area (SAA):
  - Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.[1][6][7] The SAA must be at or near the point of generation and under the control of the laboratory personnel.[1][2][7]
  - Ensure the container is kept closed at all times, except when adding waste.[1][8][9]
  - Store the container in secondary containment, such as a chemical-resistant tray or tub, to contain any potential leaks.
- Arranging for Disposal:
  - Once the waste container is full (typically no more than 90% capacity) or if the experiment is complete, arrange for a waste pickup through your institution's EHS department.[1]
  - Provide the EHS department with all the information from the waste label. They will ensure the waste is transported and disposed of in compliance with all federal, state, and local regulations.

Under no circumstances should **ACH-000143** or its contaminated materials be disposed of down the drain or in the regular trash.[7][8][10] Evaporation of chemical waste in a fume hood is also not a permissible disposal method.[7][8]

## Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of a novel research chemical like **ACH-000143**.



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